

Lewis structure of platinum hexafluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Platinum hexafluoride*

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An In-depth Technical Guide to the Lewis Structure of **Platinum Hexafluoride**

Introduction

Platinum hexafluoride (PtF_6) is a unique and historically significant inorganic compound. It was the first discovered compound featuring platinum in the +6 oxidation state and is one of only seventeen known binary hexafluorides.[1][2] As a dark-red, volatile crystalline solid that sublimates into a red gas, PtF_6 is renowned for its exceptional oxidizing power.[2][3][4] This reactivity famously led to the 1962 synthesis of xenon hexafluoroplatinate, the first compound of a noble gas, which fundamentally altered the understanding of chemical inertness and bonding.[1][3] This guide provides a detailed examination of the electronic structure, bonding, and molecular geometry of PtF_6 , aimed at researchers, scientists, and professionals in drug development who may work with complex coordination compounds.

Electronic Configuration and Molecular Bonding

The electronic and bonding characteristics of **platinum hexafluoride** are central to understanding its profound reactivity and structure.

Oxidation State and Electronic Configuration

In **platinum hexafluoride**, the platinum atom exhibits a +6 oxidation state.[5][6] A neutral platinum atom has the electron configuration $[\text{Xe}] 4f^{14} 5d^9 6s^1$. The loss of six electrons to the highly electronegative fluorine atoms results in a Pt^{6+} ion with a configuration of $[\text{Xe}] 4f^{14} 5d^4$. With four d-electrons, the molecule is paramagnetic, possessing a triplet ground state due to unpaired electrons.[2][3]

VSEPR Theory and Molecular Geometry

The Valence Shell Electron Pair Repulsion (VSEPR) theory accurately predicts the molecular geometry of PtF_6 .^{[7][8]} The central platinum atom is bonded to six fluorine atoms and has no lone pairs of electrons, corresponding to an AX_6E_0 system.^[1] To minimize electron pair repulsion, the six Pt-F bonds arrange themselves as far apart as possible, resulting in a highly symmetrical octahedral geometry.^{[1][3][6]} All F-Pt-F bond angles are 90° .^[1]

Covalent Bonding and Hybridization

The bonding in PtF_6 is predominantly covalent, though with significant ionic character due to the large difference in electronegativity between platinum and fluorine. The platinum center is considered to have sp^3d^2 hybridization, utilizing its 5d, 6s, and 6p orbitals to form six equivalent sigma bonds with the 2p orbitals of the fluorine atoms.^[1] X-ray crystallographic studies have determined the Pt-F bond length to be 185 picometers in the solid state.^{[1][2][3]}

Lewis Structure and Visualization

The Lewis structure for PtF_6 depicts the arrangement of valence electrons. The central platinum atom forms a single covalent bond with each of the six fluorine atoms. This arrangement results in 12 valence electrons around the platinum atom, an expansion of the octet that is common for transition metals in high oxidation states. Each fluorine atom is surrounded by 8 valence electrons (one bonding pair and three lone pairs), satisfying the octet rule.

Figure 1: Lewis structure of PtF_6 showing octahedral geometry.

Quantitative Data Summary

The key physical and structural properties of **platinum hexafluoride** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	PtF ₆	[2][3]
Molar Mass	309.07 g/mol	[2]
Appearance	Dark-red crystalline solid	[2][4][9]
Oxidation State of Pt	+6	[1][6]
Molecular Geometry	Octahedral (O _h point group)	[1][2]
Pt-F Bond Length	185 picometers (pm)	[1][2][3]
F-Pt-F Bond Angle	90°	[1]
Density	3.83 g/cm ³	[1][2]
Melting Point	61.3 °C (142.3 °F; 334.4 K)	[2]
Boiling Point	69.14 °C (156.45 °F; 342.29 K)	[2]

Experimental Protocols

Synthesis of Platinum Hexafluoride

The primary and most effective method for synthesizing PtF₆ remains the direct fluorination of pure platinum metal.[2][3]

- **Reaction:** $\text{Pt(s)} + 3\text{F}_2\text{(g)} \rightarrow \text{PtF}_6\text{(g)}$
- **Methodology:** The reaction is conducted by passing a stream of fluorine gas over platinum metal within a reactor constructed from a corrosion-resistant material like nickel or monel.
- **Conditions:** The process requires elevated temperatures, typically in the range of 350°C to 600°C.[1]
- **Product Collection:** The volatile PtF₆ product is collected by condensation in a cold trap downstream from the reactor. Careful control of fluorine flow rate and temperature gradients is crucial for achieving high yields, which can exceed 80%.[1]

- Alternative Method: PtF_6 can also be synthesized through the disproportionation of platinum pentafluoride (PtF_5) upon heating: $2\text{PtF}_5 \rightarrow \text{PtF}_6 + \text{PtF}_4$.^{[2][3]}

Structural Determination

The precise molecular structure of **platinum hexafluoride** in its solid state was determined using X-ray crystallography.^[1]

- Methodology: Single-crystal X-ray diffraction is the standard technique for elucidating the three-dimensional atomic arrangement in a crystalline solid. A crystal of PtF_6 is mounted and exposed to a focused beam of X-rays.
- Data Analysis: The diffraction pattern produced by the interaction of X-rays with the electron clouds of the atoms is recorded. By analyzing the positions and intensities of the diffracted beams, researchers can construct a model of the electron density within the crystal. This model reveals the precise locations of the platinum and fluorine atoms, allowing for the accurate measurement of bond lengths and angles.^[1]
- Result: This analysis confirmed the octahedral geometry and provided the Pt-F bond length of 185 pm.^{[1][2]}

Conclusion

Platinum hexafluoride is a landmark compound in inorganic chemistry, defined by its high oxidation state, octahedral geometry, and potent oxidizing capabilities. Its structure is well-described by VSEPR theory as an AX_6 system with sp^3d^2 hybridization at the platinum center. The synthesis and structural characterization of PtF_6 not only expanded the known chemistry of platinum but also directly led to the opening of the entire field of noble gas chemistry. The data and methodologies presented provide a comprehensive overview for scientists engaged in advanced chemical research.

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- To cite this document: BenchChem. [Lewis structure of platinum hexafluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076543#lewis-structure-of-platinum-hexafluoride]

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